

stability of VO-Ohpic trihydrate in DMSO stock solution

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606471

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Technical Support Center: VO-Ohpic Trihydrate

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **VO-Ohpic trihydrate** in DMSO stock solutions.

Frequently Asked Questions (FAQs)

Q1: How should I prepare a stock solution of **VO-Ohpic trihydrate**?

A1: **VO-Ohpic trihydrate** is soluble in DMSO.^{[1][2][3][4]} It is recommended to use fresh, anhydrous DMSO to prepare your stock solution, as DMSO is hygroscopic and absorbed moisture can impact solubility.^{[2][3]} To aid dissolution, you can warm the solution to 37°C for 10 minutes and/or use an ultrasonic bath.^[4]

Q2: What is the recommended storage condition for a **VO-Ohpic trihydrate** DMSO stock solution?

A2: For optimal stability, DMSO stock solutions of **VO-Ohpic trihydrate** should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures.^[2] For short-term storage, -20°C is suitable for up to one month.^{[1][2][3]} For long-term storage, -80°C is recommended for up to six months or even a year according to some suppliers.^{[1][2][3]}

Q3: Can I store the DMSO stock solution at 4°C or room temperature?

A3: It is not recommended to store **VO-Ohpic trihydrate** DMSO stock solutions at 4°C or room temperature for any significant length of time. The stability of the compound in solution is significantly better at lower temperatures.

Q4: My **VO-Ohpic trihydrate** precipitated out of the DMSO solution upon freezing. What should I do?

A4: If you observe precipitation after thawing your stock solution, you can try to redissolve the compound by warming the vial to 37°C for 10-15 minutes and vortexing or sonicating until the solution is clear.^[4] To prevent this from happening in the future, ensure you are using a sufficiently high concentration of fresh DMSO and consider preparing smaller aliquots.

Q5: I am observing inconsistent results in my experiments using a previously prepared stock solution. Could the compound be degrading?

A5: Inconsistent results can be an indication of compound degradation. If you have stored your stock solution for longer than the recommended duration or have subjected it to multiple freeze-thaw cycles, the concentration of the active compound may have decreased. It is advisable to prepare a fresh stock solution from the powder, which is more stable.^{[1][2]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent or lower than expected bioactivity	Degradation of VO-Ohpic trihydrate in the stock solution.	Prepare a fresh stock solution from powder. Ensure proper storage conditions (-80°C for long-term) and minimize freeze-thaw cycles by preparing small aliquots.
Inaccurate initial concentration of the stock solution.	Re-weigh the compound and carefully prepare a new stock solution. Use a calibrated balance.	
Precipitation observed in the stock solution upon thawing	The solution may be supersaturated or the solubility has decreased due to water absorption by DMSO.	Gently warm the solution to 37°C and sonicate to redissolve. ^[4] Use fresh, anhydrous DMSO for future stock solution preparation. ^[2] ^[3]
Color change of the DMSO stock solution	Potential degradation or oxidation of the vanadium complex.	Discard the stock solution and prepare a fresh one. Monitor the color of the new stock solution over time under proper storage conditions.

Stability of VO-Ohpic Trihydrate in Solution

While specific quantitative data on the degradation kinetics of **VO-Ohpic trihydrate** in DMSO is not readily available in the public domain, the manufacturer's recommendations provide a clear guideline for maintaining its stability.

Summary of Storage Recommendations for **VO-Ohpic Trihydrate** Solutions:

Storage Temperature	Recommended Duration	Source
-80°C	Up to 1 year	[3]
-80°C	Up to 6 months	[1][2]
-20°C	Up to 1 month	[1][2][3]

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution of **VO-Ohpic Trihydrate** in DMSO

Materials:

- **VO-Ohpic trihydrate** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated balance
- Vortex mixer
- Sonicator bath (optional)

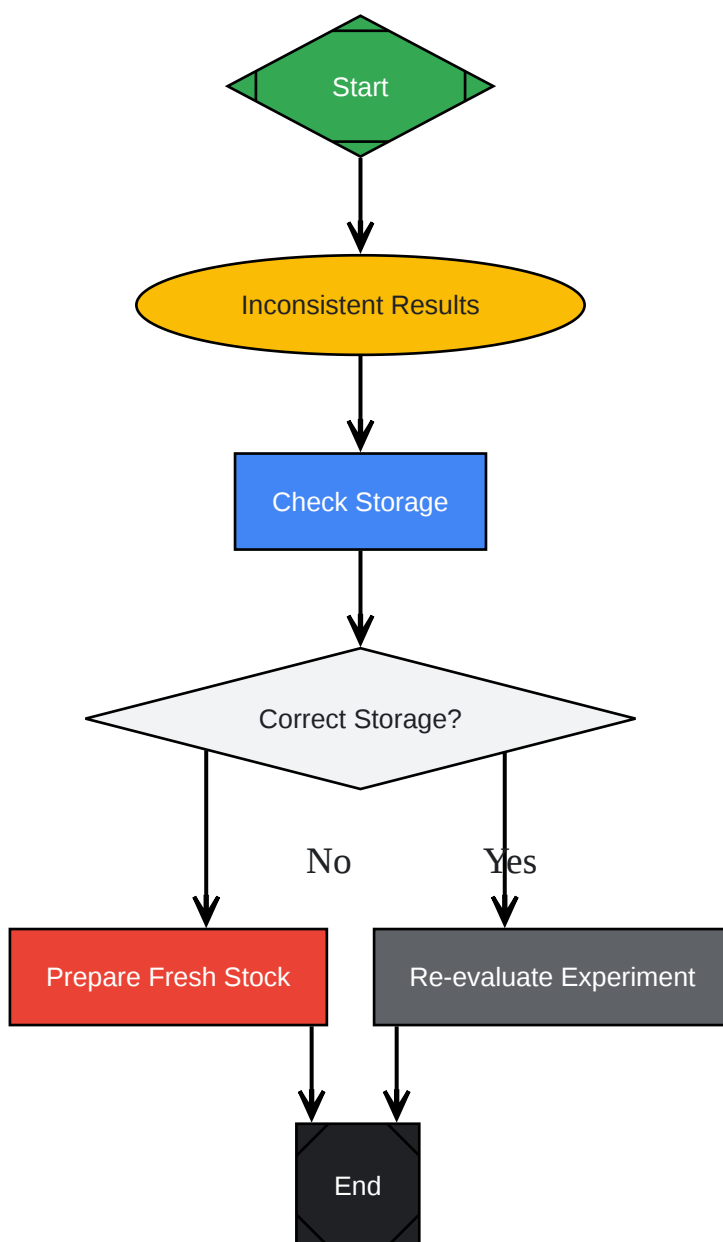
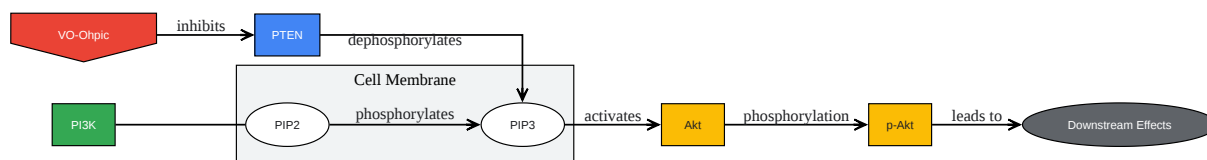
Procedure:

- Allow the **VO-Ohpic trihydrate** powder to equilibrate to room temperature before opening the vial to prevent condensation of moisture.
- Weigh out the desired amount of **VO-Ohpic trihydrate** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 415.20 g/mol), weigh out 4.152 mg.
- Add the appropriate volume of anhydrous DMSO to the powder.
- Vortex the solution until the solid is completely dissolved. If necessary, gently warm the tube to 37°C for 10 minutes and/or place it in a sonicator bath for a few minutes to aid dissolution.

[4]

- Once the solution is clear, aliquot it into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Label the aliquots clearly with the compound name, concentration, date of preparation, and store them at -80°C for long-term storage.

Visualizations



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